

4-Chlorodiphenylmethane CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorodiphenylmethane

Cat. No.: B042959

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An In-depth Technical Guide to **4-Chlorodiphenylmethane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Chlorodiphenylmethane**, a versatile chemical intermediate used in the synthesis of various organic compounds, particularly in the pharmaceutical and agrochemical industries.[\[1\]](#)[\[2\]](#) This document details its chemical and physical properties, safety information, and key experimental protocols.

Chemical Identification and Properties

4-Chlorodiphenylmethane, also known as p-chlorobenzylbenzene, is an aromatic compound characterized by a diphenylmethane scaffold with a chlorine atom on one of the phenyl rings.[\[2\]](#)

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	831-81-2 [1] [2] [3] [4] [5]
Molecular Formula	C ₁₃ H ₁₁ Cl [1] [2] [5] [6]
Molecular Weight	202.68 g/mol [2] [5] [6]
Synonyms	1-benzyl-4-chlorobenzene, p-chlorobenzylbenzene, (4-chlorophenyl)phenylmethane, 4-Benzylchlorobenzene [1] [2] [4] [6]
InChI Key	NPOGRKGIBGKRNI-UHFFFAOYSA-N [1]
Canonical SMILES	C1=CC=C(C=C1)CC2=CC=C(C=C2)Cl [1] [2]

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Colorless to pale yellow oil/liquid [2] [4]
Melting Point	7 °C [2] [4]
Boiling Point	147-148 °C (at 8 mmHg) [2] [4] 298 °C (at 742 mmHg) [6]
Density	1.11 - 1.121 g/cm ³ [2] [4]
Refractive Index	1.5854 (at 20°C) [4]
Solubility	Insoluble in water. [1] [6] Soluble in acetone, chloroform, DMSO, and methanol. [4] [6]

Safety and Hazard Information

4-Chlorodiphenylmethane is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions in a laboratory or industrial setting.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation [1] [6]
Eye Irritation	2	H319: Causes serious eye irritation [1] [6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation [6]

Note: GHS classification is based on aggregated data and may vary depending on impurities and other factors.[\[6\]](#)

Table 4: Safety and Handling Recommendations

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection. [1] [7] Use a NIOSH/MSHA approved respirator if ventilation is inadequate. [8]
Handling	Use only in a well-ventilated area or under a chemical fume hood. [8] [9] Avoid contact with skin and eyes. [7] [9] Avoid inhalation of vapor or mist. [9] [10] Wash hands thoroughly after handling. [1]
Storage	Store in a cool, dry, and well-ventilated place. [9] [10] Keep the container tightly sealed. [9] [10] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [8]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]
First Aid (Skin)	Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [1]
First Aid (Inhalation)	Move person into fresh air. If breathing is difficult, give artificial respiration. [8] [9]
Spills	Absorb spillage with inert material (e.g., diatomite, universal binders) and dispose of as hazardous waste. [9] [10]

Experimental Protocols

4-Chlorodiphenylmethane is primarily used as an intermediate in organic synthesis.[\[1\]](#) Below are detailed protocols for its synthesis and a key application.

Synthesis of 4-Chlorodiphenylmethane

A common and efficient method for synthesizing **4-Chlorodiphenylmethane** involves a two-step process starting from 4-chlorobenzophenone.[11]

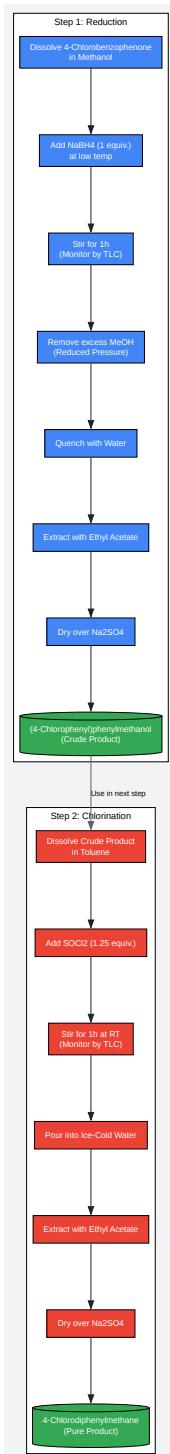
Step 1: Reduction of 4-Chlorobenzophenone to (4-Chlorophenyl)phenylmethanol

- Reagents: 4-chlorobenzophenone, methanol, sodium borohydride (NaBH_4), water, ethyl acetate.
- Methodology:
 - Prepare a cold solution of 4-chlorobenzophenone in methanol (5 volumes).
 - Slowly add sodium borohydride (1 equivalent) to the solution while maintaining the cold temperature.
 - Stir the mixture for 1 hour at the same temperature. Monitor the reaction's completion using Thin Layer Chromatography (TLC).
 - Once the starting material is consumed, remove the excess methanol under reduced pressure.
 - Quench the reaction mixture by adding water (5 volumes).
 - Extract the product with ethyl acetate.
 - Dry the organic layer over anhydrous sodium sulfate and filter.
 - Evaporate the filtrate to dryness to obtain crude (4-chlorophenyl)phenylmethanol, which can be used in the next step without further purification.[11]

Step 2: Chlorination of (4-Chlorophenyl)phenylmethanol

- Reagents: (4-Chlorophenyl)phenylmethanol from Step 1, toluene, thionyl chloride (SOCl_2), ice-cold water, ethyl acetate.
- Methodology:

- Prepare a cold solution of the crude diarylmethanol from Step 1 in toluene (5 volumes).
- Slowly add thionyl chloride (1.25 equivalents) to the solution.
- Stir the mixture for 1 hour at room temperature. Monitor the reaction's completion by TLC.
- After complete consumption of the starting material, pour the reaction mixture into ice-cold water (10 volumes).
- Extract the product with ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Evaporate the filtrate under reduced pressure to obtain pure **4-Chlorodiphenylmethane** as an oil.[\[11\]](#)



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Caption: Workflow for the two-step synthesis of **4-Chlorodiphenylmethane**.

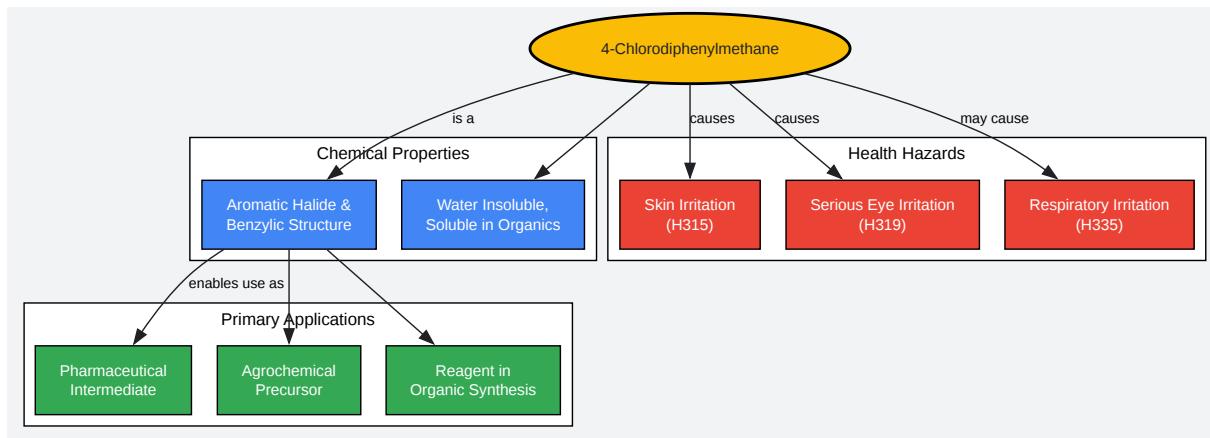
Application in Pharmaceutical Synthesis: Preparation of a Diphenhydramine Precursor

4-Chlorodiphenylmethane is a precursor for various pharmaceutical compounds.^[4] For example, the related compound chlorodiphenylmethane is used to synthesize Diphenhydramine.^[12] The following protocol illustrates a typical etherification reaction where **4-chlorodiphenylmethane** would be used to create a complex molecular structure.

- Reagents: **4-Chlorodiphenylmethane**, N,N-dimethylaminoethanol, sodium bicarbonate, toluene.
- Methodology:
 - Dissolve **4-Chlorodiphenylmethane** (1 equivalent) in toluene.
 - Add N,N-dimethylaminoethanol (1.2 equivalents) and a suitable base such as sodium bicarbonate (2 equivalents).
 - Heat the mixture to reflux (approximately 110 °C).
 - Maintain the reflux for 6-8 hours, monitoring the reaction's progress by TLC.
 - Upon completion, cool the reaction and proceed with aqueous workup and purification.^[12]

Chemical Relationships and Hazards Overview

The properties, uses, and hazards of **4-Chlorodiphenylmethane** are interconnected. Its reactivity makes it a useful synthetic building block but also contributes to its hazardous nature.

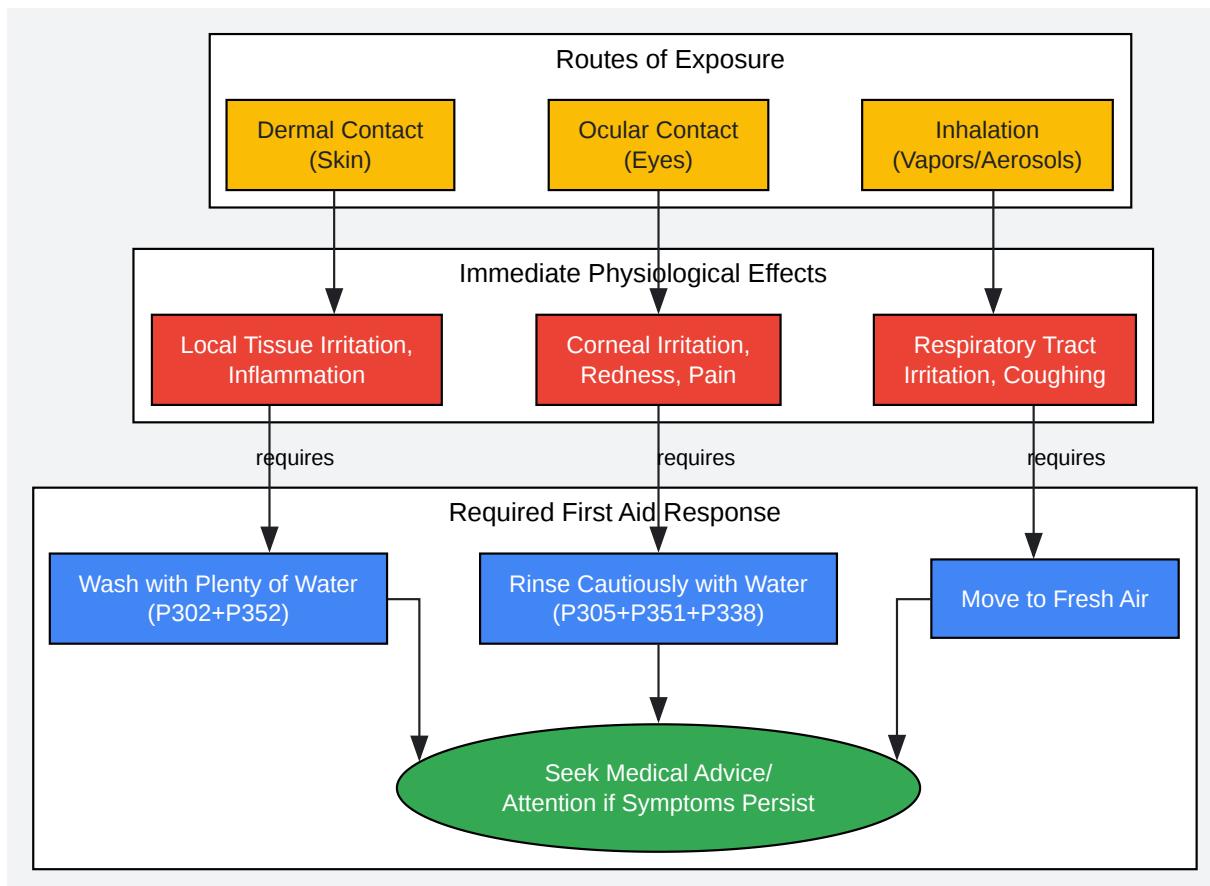


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Caption: Logical relationships of **4-Chlorodiphenylmethane**'s properties, uses, and hazards.

Toxicological Effects and Response

The primary toxicological concerns with **4-Chlorodiphenylmethane** are its irritant effects on the skin, eyes, and respiratory system.^{[1][6]} Understanding the pathway from exposure to response is critical for safe handling.



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Caption: Logical flow from exposure to toxicological effect and first aid response.

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- To cite this document: BenchChem. [4-Chlorodiphenylmethane CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042959#4-chlorodiphenylmethane-cas-number-and-safety-data-sheet>]

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